

# An In-depth Technical Guide to 3'-Fluorobiphenyl-3-ylamine

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## Compound of Interest

Compound Name: 3'-Fluorobiphenyl-3-ylamine

Cat. No.: B1304069

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This technical guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **3'-Fluorobiphenyl-3-ylamine**. It is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry.

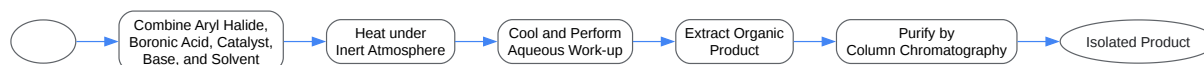
## Molecular and Physical Data

**3'-Fluorobiphenyl-3-ylamine**, with the CAS number 400751-05-5, is a fluorinated aromatic amine.<sup>[1]</sup> The key quantitative data for this compound are summarized in the table below.

| Parameter         | Value        | Reference |
|-------------------|--------------|-----------|
| Molecular Formula | C12H10FN     | [1]       |
| Molecular Weight  | 187.21 g/mol | [1][2]    |
| CAS Number        | 400751-05-5  | [1]       |

## Molecular Structure

The structure of **3'-Fluorobiphenyl-3-ylamine** consists of two phenyl rings linked together. One ring is substituted with a fluorine atom at the 3' position, and the other is substituted with an amine group at the 3 position.



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## References

- 1. Suzuki-Miyaura C-C Coupling Reactions Catalyzed by Supported Pd Nanoparticles for the Preparation of Fluorinated Biphenyl Derivatives [digibug.ugr.es]
- 2. chemrxiv.org [chemrxiv.org]
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